

Navigating the Safe Disposal of MI-503: A Procedural Guide

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Compound of Interest

Compound Name: MI-503

Cat. No.: B15623653

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For researchers and drug development professionals, the proper handling and disposal of investigational compounds like **MI-503**, a potent menin-MLL inhibitor, are paramount for laboratory safety and environmental protection. While specific disposal protocols for **MI-503** are not publicly available, this guide provides a comprehensive framework based on general best practices for the disposal of hazardous chemical waste, tailored to the known properties of **MI-503**. Adherence to institutional and local regulations is mandatory.

Chemical and Physical Properties of MI-503

A clear understanding of the compound's properties is the first step in establishing safe handling and disposal procedures.

Property	Value
Chemical Formula	C28H27F3N8S[1][2]
Molecular Weight	564.64 g/mol [1][2]
Appearance	Solid powder[2]
Solubility	Soluble in DMSO[2]
Storage Conditions	Short term (days to weeks): 0 - 4°C; Long term (months to years): -20°C[2]

Standard Operating Procedure for MI-503 Disposal

This protocol outlines the necessary steps for the safe disposal of **MI-503** in both solid and solution forms.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety goggles, and chemical-resistant gloves.

2. Waste Segregation:

- Solid Waste:
 - Collect uncontaminated solid **MI-503** in a clearly labeled, sealed container designated for hazardous solid waste.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should be collected in a separate, clearly labeled container for solid chemical waste.
- Liquid Waste (DMSO Solutions):
 - Collect **MI-503** solutions in a labeled, leak-proof container designated for hazardous liquid waste.
 - Do not mix with other solvent waste streams unless permitted by your institution's environmental health and safety (EHS) office.

3. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**MI-503**."
- Indicate the solvent (e.g., "in DMSO") for liquid waste.
- Include the date of waste accumulation.

4. Storage of Waste:

- Store waste containers in a designated satellite accumulation area.
- Ensure containers are sealed to prevent spills or evaporation.

5. Disposal Request:

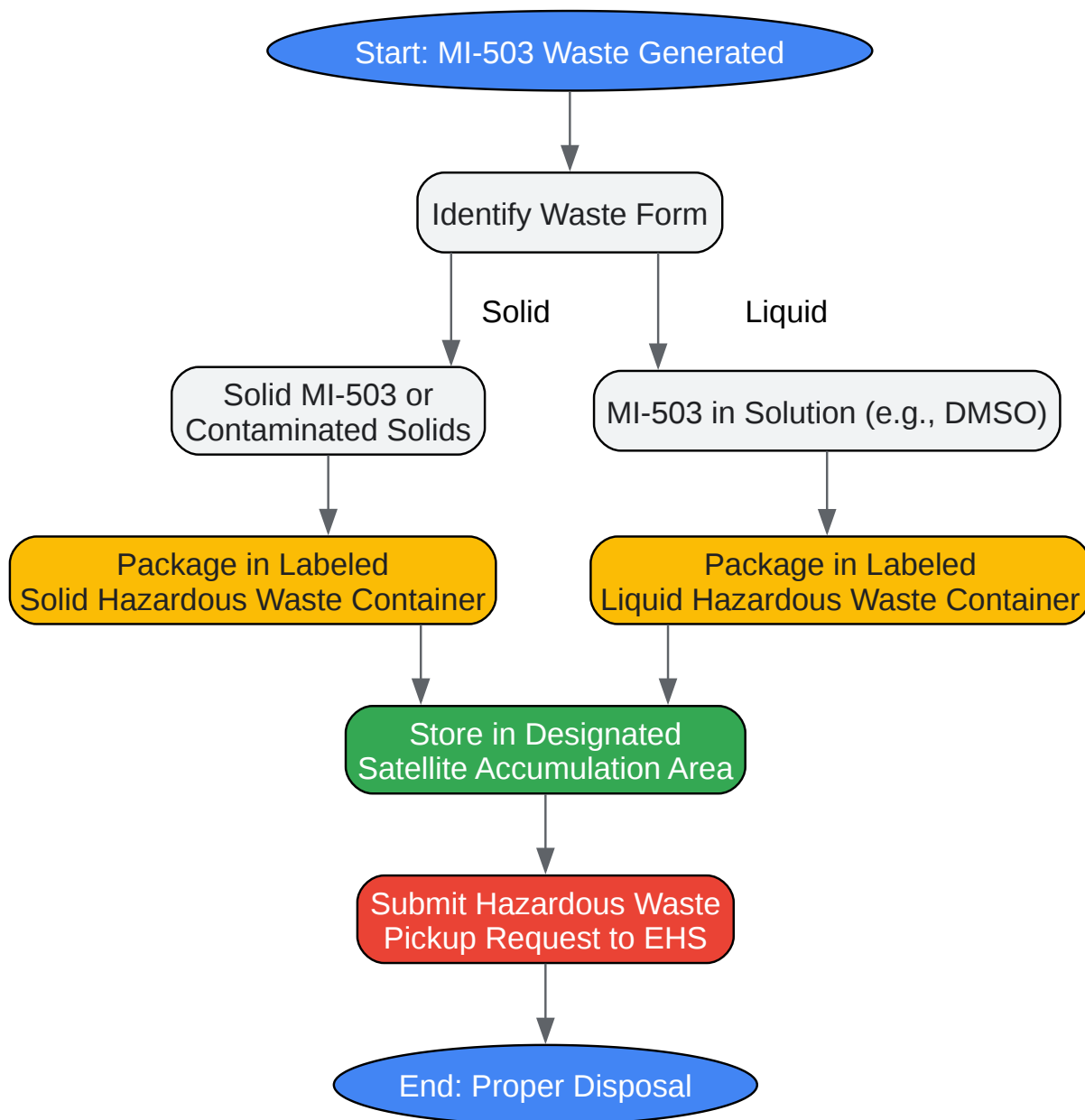
- Once the waste container is full or has reached the accumulation time limit set by your institution, submit a hazardous waste pickup request to your EHS office.

6. Decontamination:

- Decontaminate all surfaces and equipment that have come into contact with **MI-503** using an appropriate solvent or detergent solution.
- Dispose of cleaning materials as contaminated solid waste.

Logical Workflow for MI-503 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **MI-503**.



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MI-503 Disposal Workflow Diagram

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References

- 1. ChemGood [chemgood.com]
- 2. medkoo.com [medkoo.com]
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